

Technical Guide: 3-Fluoro-4-(trifluoromethyl)cinnamic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Fluoro-4-(trifluoromethyl)cinnamic acid

CAS No.: 231291-13-7

Cat. No.: B1352610

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Molecular Architecture, Synthetic Protocols, and Medicinal Chemistry Applications

Executive Summary

This technical guide provides a comprehensive analysis of **3-Fluoro-4-(trifluoromethyl)cinnamic acid**, a specialized fluorinated phenylpropanoid intermediate. Characterized by a molecular weight of 234.15 g/mol, this compound represents a critical scaffold in modern drug discovery. The simultaneous presence of a fluorine atom and a trifluoromethyl group on the cinnamic acid backbone imparts unique metabolic stability and lipophilicity profiles, making it a high-value building block for developing bioisosteres of naturally occurring cinnamates.

Part 1: Physicochemical Specifications[1]

The precise molecular weight and physical properties are foundational for stoichiometric calculations in synthetic workflows.

Core Identity Data

Parameter	Specification
Compound Name	3-Fluoro-4-(trifluoromethyl)cinnamic acid
CAS Number	1395080-16-6
Molecular Formula	C ₁₀ H ₆ F ₄ O ₂
Molecular Weight	234.15 g/mol
Exact Mass	234.0304 g/mol
Predicted LogP	~3.2 (High Lipophilicity)
H-Bond Donors/Acceptors	1 / 5 (Includes F atoms)

Structural Significance

The 3-Fluoro-4-(trifluoromethyl) substitution pattern creates a "privileged structure" in medicinal chemistry.

- **Electronic Effect:** The electron-withdrawing nature of both the -F and -CF₃ groups lowers the pKa of the carboxylic acid relative to unsubstituted cinnamic acid.
- **Metabolic Blocking:** The C3-F and C4-CF₃ substituents effectively block the para- and meta-positions from cytochrome P450-mediated hydroxylation, significantly extending the half-life of derivative drugs.

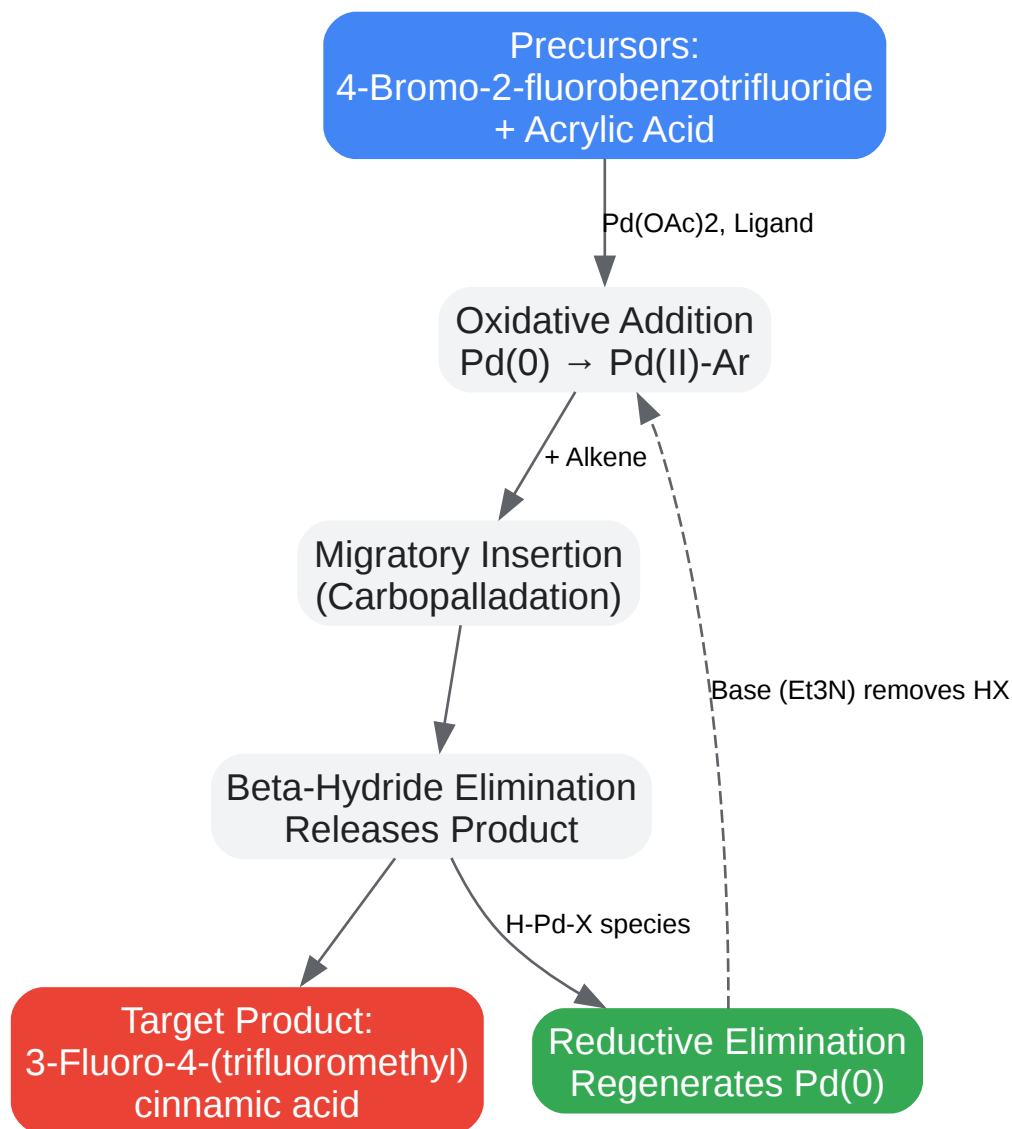
Part 2: Synthetic Architecture (Heck Coupling)

The most robust route for synthesizing **3-Fluoro-4-(trifluoromethyl)cinnamic acid** is the Palladium-catalyzed Mizoroki-Heck reaction. This method couples an aryl halide with acrylic acid, ensuring high trans (E)-selectivity.

Retrosynthetic Logic & Mechanism

The synthesis relies on the oxidative addition of Pd(0) to the aryl halide, followed by migratory insertion of the alkene and

-hydride elimination.



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Figure 1: Catalytic cycle for the synthesis of **3-Fluoro-4-(trifluoromethyl)cinnamic acid** via Heck coupling.

Experimental Protocol (Self-Validating System)

Objective: Synthesis of **3-Fluoro-4-(trifluoromethyl)cinnamic acid** (10 mmol scale).

Reagents:

- 4-Bromo-2-fluorobenzotrifluoride (1.0 equiv, 2.43 g)
- Acrylic acid (1.2 equiv, 0.86 g)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 1 mol%)[1]
- Tri-*o*-tolylphosphine ($\text{P}(\text{o-tol})_3$, 2 mol%)
- Triethylamine (Et_3N , 2.5 equiv)
- Solvent: Anhydrous DMF (20 mL)

Step-by-Step Methodology:

- Inert Setup: Flame-dry a 50 mL Schlenk flask and purge with Argon (3 cycles). This prevents oxidation of the phosphine ligand.
- Charging: Add $\text{Pd}(\text{OAc})_2$, $\text{P}(\text{o-tol})_3$, and the aryl bromide. Add DMF and stir for 5 minutes to pre-form the active catalytic complex (color change typically observed).
- Addition: Add acrylic acid followed by Et_3N via syringe. The base is critical for regenerating the catalyst (see Figure 1).
- Reaction: Heat the mixture to 100°C for 12–16 hours.
 - Validation Checkpoint: Monitor via TLC (Mobile phase: 30% EtOAc/Hexanes). The starting bromide spot (high R_f) should disappear; the product (low R_f , acid) may streak unless TLC plate is treated with bromocresol green.
- Workup (Purification):
 - Cool to room temperature.[2]
 - Pour into 1N HCl (100 mL) to quench the reaction and protonate the carboxylate salt. Precipitate formation is the primary indicator of success.
 - Filter the solid.[2]

- Recrystallization: Dissolve crude solid in minimum hot Ethanol/Water (9:1). Cool slowly to 4°C.
- Yield Calculation: Theoretical yield = 2.34 g. Target isolated yield >80%.

Part 3: Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using multi-modal spectroscopy.

NMR Spectroscopy Strategy

Due to the presence of fluorine, ^{19}F NMR is the most diagnostic tool.

- ^1H NMR (DMSO-d_6): Look for the characteristic doublets of the vinyl protons ($\text{CH}=\text{CH}$) with a coupling constant () of ~16 Hz, confirming the trans (E)-geometry.
- ^{19}F NMR:
 - Signal A (-60 to -65 ppm): Corresponds to the $-\text{CF}_3$ group (singlet or weak doublet).
 - Signal B (-110 to -120 ppm): Corresponds to the aromatic fluorine at position 3.
 - Validation: Integration ratio must be 3:1 (CF_3 : F).

Mass Spectrometry

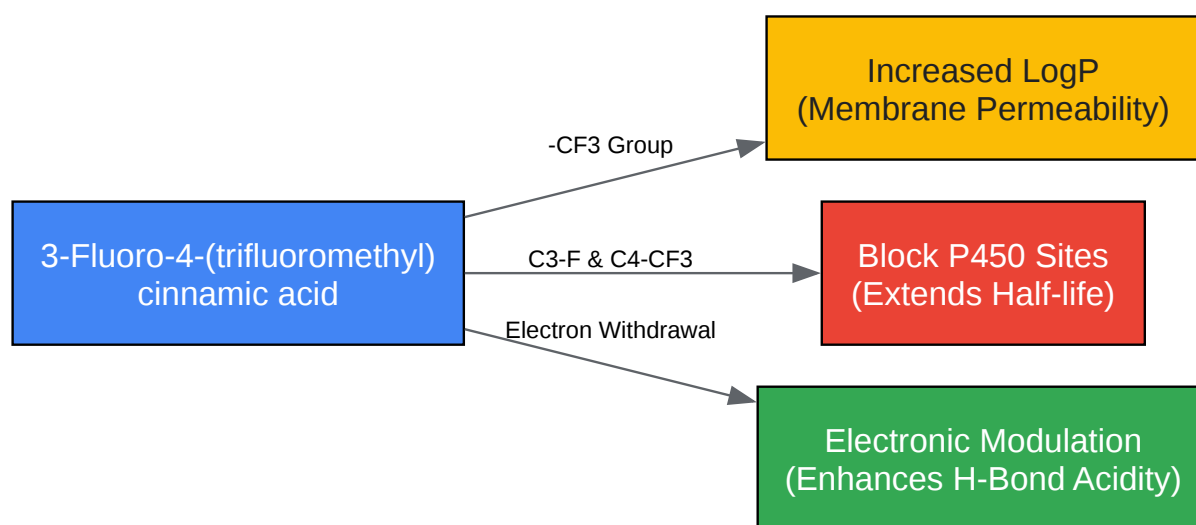
- Method: ESI-MS (Negative Mode).
- Expected Ion: $[\text{M-H}]^- = 233.14 \text{ m/z}$.
- Isotope Pattern: Verify the absence of Bromine isotopic patterns (1:1 ratio at $\text{M}+2$) to confirm complete conversion of the starting material.

Part 4: Medicinal Chemistry Applications[4][5][6][7]

This compound is not merely an endpoint but a functional tool for structure-activity relationship (SAR) studies.

Bioisosterism and Metabolic Stability

The 3-Fluoro-4-(trifluoromethyl) motif is often used to replace unstable catechol or methoxy groups in drug candidates.



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Figure 2: Structure-Activity Relationship (SAR) impact of the fluorinated cinnamic acid scaffold.

Drug Development Context

- **Cinacalcet Analogs:** Cinnamic acids are precursors to hydrocinnamic acids (via hydrogenation). 3-(Trifluoromethyl)cinnamic acid is a known intermediate for Cinacalcet (Sensipar). The addition of the 3-Fluoro group in this specific compound allows researchers to fine-tune the potency and metabolic resistance of calcimimetic agents.
- **Fragment-Based Design:** The compound serves as a "fluorine tag" fragment. In ^{19}F NMR-based screening, the distinct chemical shifts allow for the detection of weak binding events between the fragment and a protein target.

References

- National Center for Biotechnology Information. (2015). Applications of Fluorine in Medicinal Chemistry. J. Med. Chem. Retrieved from [[Link](#)]
- MDPI. (2023). Improved Process for the Synthesis of Trifluoromethylphenyl Intermediates via Heck Reaction. Molecules. Retrieved from [[Link](#)]

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- 2. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
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